

Personal protective equipment for handling ZG-126

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Compound of Interest

Compound Name: ZG-126

Cat. No.: B15543055

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Essential Safety and Handling Guide for ZG-126

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **ZG-126**. As a potent research compound with incompletely characterized toxicological properties, a proactive and cautious approach to safety is paramount. The following information is based on best practices for handling similar novel chemical entities and histone deacetylase (HDAC) inhibitors.

ZG-126 is identified as a Vitamin D receptor (VDR) agonist and a histone deacetylase (HDAC) inhibitor, known to exhibit cytotoxicity in cancer cells. Due to its mechanism of action, it should be handled as a hazardous chemical.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is critical to minimize exposure and ensure personal safety when handling **ZG-126**. All personnel must be trained on the potential hazards and the required safety procedures. Work should always be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.

PPE Component	Specification	Rationale
Gloves	Nitrile or other chemically resistant gloves. Double gloving is recommended.	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes and aerosols.
Lab Coat	A fully buttoned lab coat, preferably with elastic cuffs.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required if handled in a certified chemical fume hood. If	

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